

A Comprehensive Technical Guide to 2-Amino-5-bromo-3-iodopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Amino-5-bromo-3-iodopyridine**

Cat. No.: **B1270907**

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For researchers, scientists, and professionals in drug development, **2-Amino-5-bromo-3-iodopyridine** is a pivotal heterocyclic building block. Its unique trifunctional structure, featuring an amine group and two distinct halogen atoms on a pyridine core, offers exceptional versatility in organic synthesis. This guide provides an in-depth overview of its properties, synthesis, and critical role as a pharmaceutical intermediate, particularly in the development of targeted therapies.

Core Chemical Identifiers and Properties

2-Amino-5-bromo-3-iodopyridine is a solid organic compound, typically appearing as a white to light yellow or brown powder.^{[1][2]} Its chemical structure and key identifiers are fundamental to its application in synthetic chemistry.

Identifier	Value	Reference
CAS Number	381233-96-1	[2] [3] [4]
Molecular Formula	C ₅ H ₄ BrIN ₂	[2] [3] [5]
Molecular Weight	298.91 g/mol	[2] [3] [5]
IUPAC Name	5-bromo-3-iodopyridin-2-amine	[5]
InChI Key	XPERZSKJGNUSHI-UHFFFAOYSA-N	[3]
SMILES	Nc1ncc(Br)cc1I	[3]

The physical properties of this compound are crucial for its handling, storage, and application in various reaction conditions.

Property	Value	Reference
Appearance	White to light yellow/brown powder	[1] [2]
Melting Point	111-117 °C or 140-145 °C	[1] [2] [3]
Boiling Point	308.2 ± 42.0 °C (Predicted)	[2]
Solubility	Low solubility in water; Soluble in organic solvents such as dichloromethane and N,N-dimethylformamide (DMF).	[1]
Storage	Store in a cool, dry, light-shielding container, recommended at 2-8 °C.	[1]

Strategic Importance in Drug Discovery

The strategic placement of bromine and iodine atoms on the pyridine ring provides multiple reactive sites for a wide array of synthetic transformations.[\[6\]](#) This is particularly advantageous in medicinal chemistry, where the differential reactivity of the carbon-iodine and carbon-bromine

bonds can be exploited for sequential, controlled functionalization through metal-catalyzed cross-coupling reactions.

This compound is an essential intermediate in the synthesis of various pharmacologically active molecules, including:

- Tyrosine Kinase Inhibitors: These are crucial for cancer chemotherapy, targeting enzymes involved in cell proliferation and signaling.[7][8]
- PI3 Kinase Inhibitors: Investigated for roles in cancer and inflammatory diseases.[8]
- VEGFR-2 Inhibitors: Target angiogenesis, a key process in tumor growth.[8]
- CRAC and FabI Inhibitors: Explored for treating autoimmune diseases and as antibacterial agents, respectively.[8]

The ability to use **2-Amino-5-bromo-3-iodopyridine** to construct complex molecular architectures accelerates the early stages of drug development, particularly in oncology and immunology.[6]

Experimental Protocols: Synthesis

The preparation of **2-Amino-5-bromo-3-iodopyridine** is a multi-step process that requires precise control of reaction conditions. A common and scalable synthetic route starts from 2-aminopyridine.

Logical Workflow for Synthesis

Step 1: Bromination

2-Aminopyridine

NBS, Acetone, 10°C

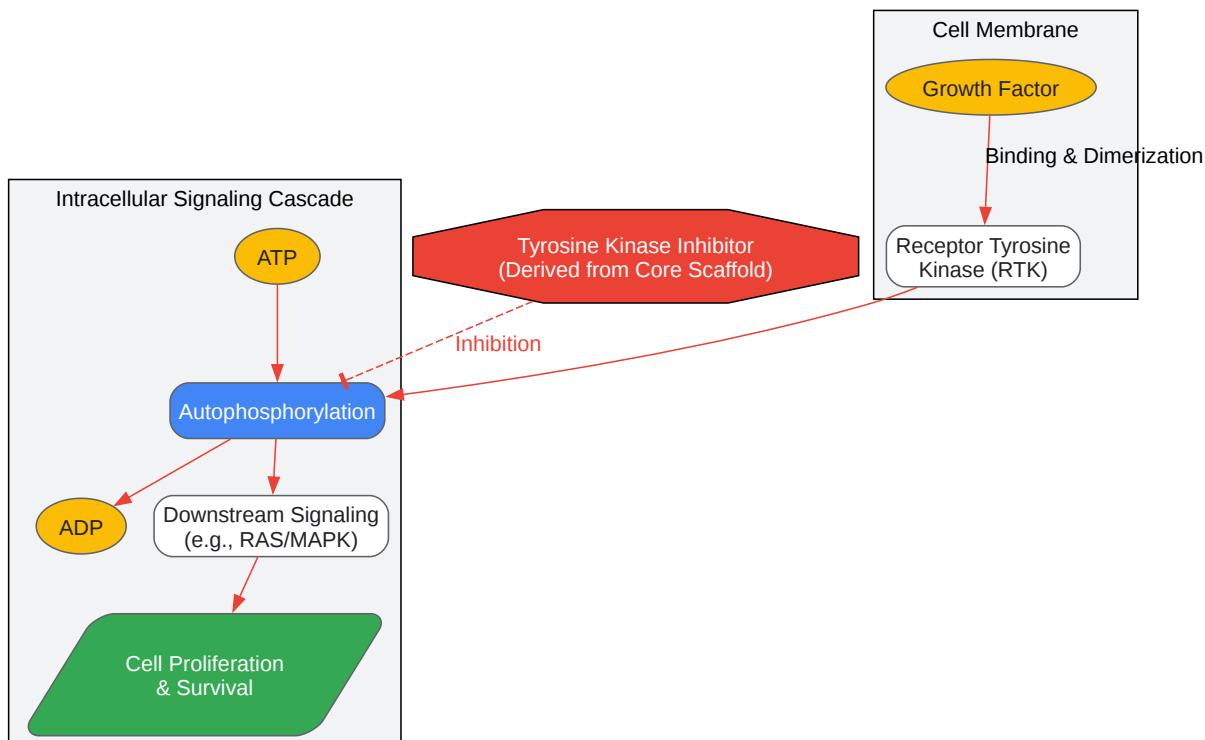
2-Amino-5-bromopyridine

Step 2: Iodination

2-Amino-5-bromopyridine

KIO₃, KI, H₂SO₄, 100°C

2-Amino-5-bromo-3-iodopyridine



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Amino-5-bromo-3-iodopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270907#2-amino-5-bromo-3-iodopyridine-cas-number-and-properties]

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